

CCT251545 STAT1SER727 phosphorylation assay

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: CCT251545

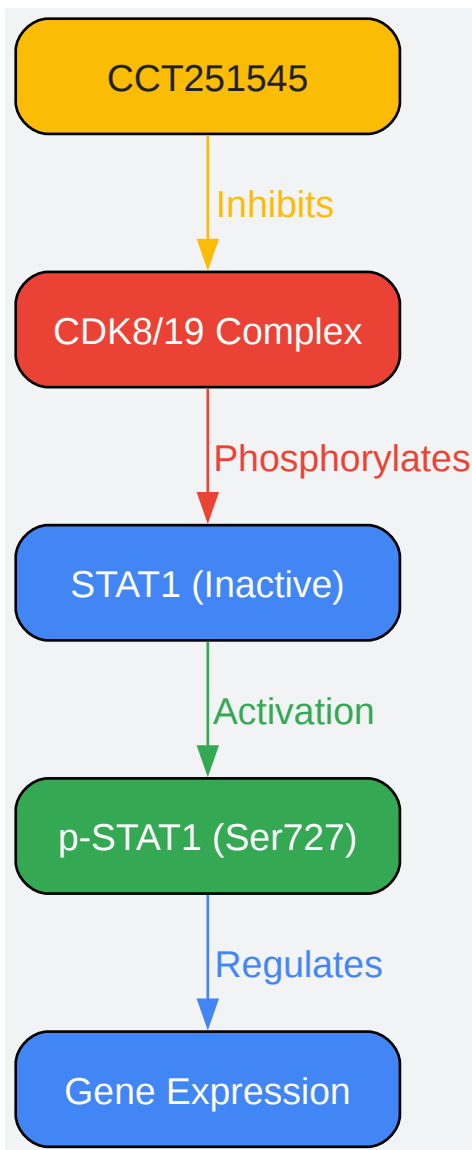
Cat. No.: S522971

[Get Quote](#)

Biological Context and Rationale

CCT251545 is a potent, selective, and orally bioavailable chemical probe that inhibits the Mediator complex-associated kinases **CDK8 and CDK19** [1] [2]. A critical finding is that phosphorylation of **STAT1 at Ser727** is a specific biomarker for CDK8 and CDK19 kinase activity, both *in vitro* and *in vivo* [1] [3]. This makes the Phospho-STAT1 (Ser727) assay an essential method for confirming the on-target activity of **CCT251545** in cellular models.

The diagram below illustrates the simplified signaling pathway and the point of inhibition by **CCT251545**.



[Click to download full resolution via product page](#)

Quantitative Profile of CCT251545

The table below summarizes key quantitative data for **CCT251545**, which is vital for experimental design.

Parameter	Value	Experimental Context	Source
IC ₅₀ for p-STAT1 (Ser727) reduction	9 nM	SW620 human colorectal cancer cells	[4]
IC ₅₀ for WNT pathway inhibition	5 nM	7dF3 cells	[2]

Parameter	Value	Experimental Context	Source
Selectivity for CDK8/19	>100-fold	Over 291 other kinases	[1] [3]

| Solubility (DMSO) | ~30 - 84 mg/mL ~(71 - 199 mM) | Stock solution preparation | [2] [4] |

Experimental Protocols

Here are detailed protocols for assessing STAT1 Ser727 phosphorylation using **CCT251545**.

Cell Culture and Compound Treatment

This protocol is adapted for a 96-well plate format [5].

- **Seed Cells:** Plate cells (e.g., SW620, HEK293) in poly-D-lysine-coated 96-well plates at 80,000–100,000 cells per well. Grow overnight to ≥95% confluency [5].
- **Prepare Compound:** Serially dilute **CCT251545** in DMSO, then in cell culture medium. The final DMSO concentration should not exceed 0.1% (v/v). Include a vehicle control (0.1% DMSO) [2] [4].
- **Treat Cells:** Aspirate the medium and add the compound dilutions. A typical experiment includes a 7-point concentration-response curve in duplicate. Incubate for 2–6 hours at 37°C [2] [5].
- **Lysate Cells:** Aspirate media, wash wells with ice-cold PBS. Add 150 µL of ice-cold, supplemented lysis buffer (containing protease and phosphatase inhibitors). Incubate for 30 minutes at 4°C with shaking [5].
- **Clarify Lysates:** Centrifuge the plates at 3,700 × g for 20 minutes at 4°C [5].

Detection of p-STAT1 (Ser727) by ELISA

This method is highly quantitative and suitable for higher throughput [6].

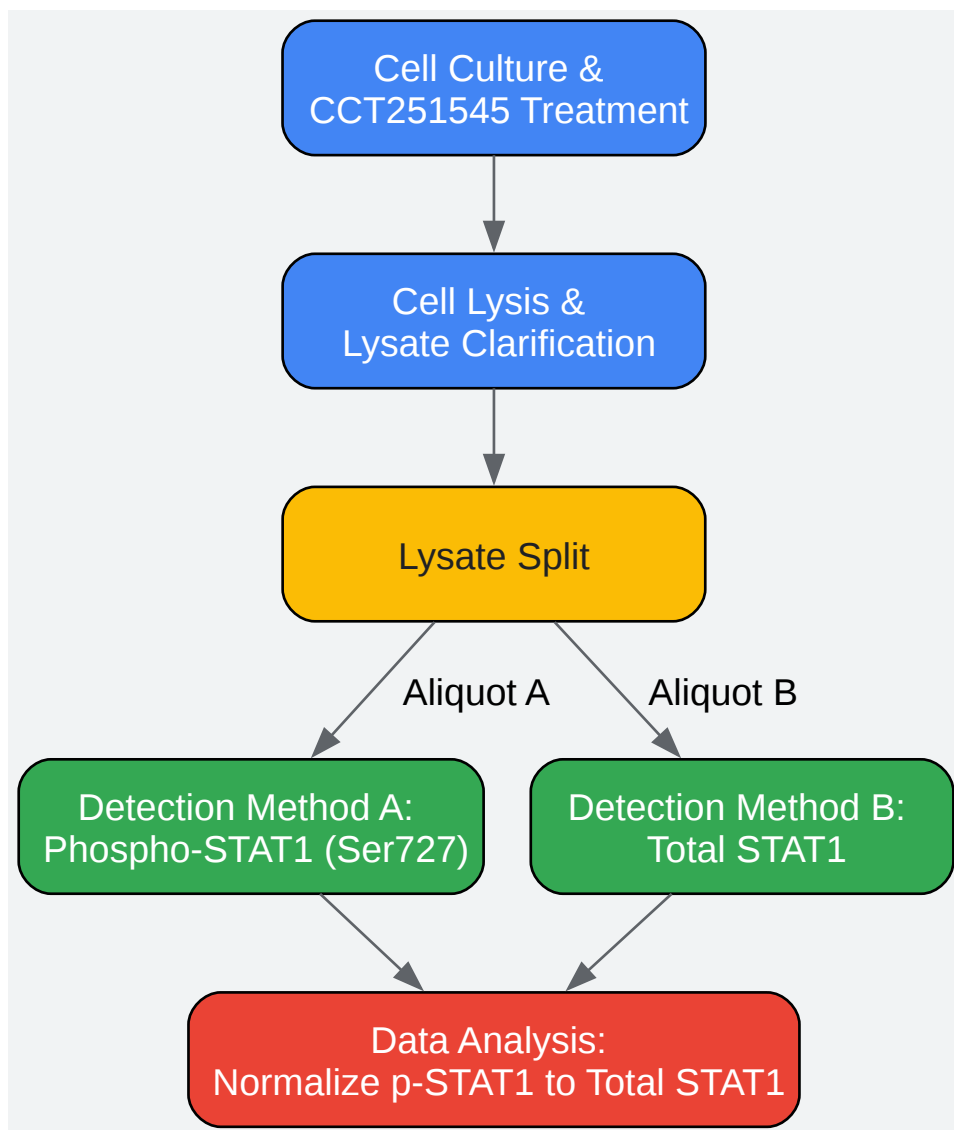
- **Coat Plate:** Use a commercial Phospho-Stat1 (pSer727) ELISA Kit [7].
- **Apply Samples:** Transfer clarified cell lysates to the antibody-coated ELISA plate.
- **Incubate and Detect:** Follow the kit's protocol for adding detection antibodies and substrate. The signal intensity is proportional to the concentration of phosphorylated STAT1.
- **Analyze Data:** Normalize the phospho-signal to the total protein concentration or total STAT1 levels from a parallel assay.

Detection of p-STAT1 (Ser727) by Western Blot

This is the most common method for assessing protein phosphorylation and allows for visualization of molecular weight [6].

- **Separate Proteins:** Mix lysates with SDS-PAGE loading buffer, denature, and load onto an SDS-polyacrylamide gel. Include a molecular weight marker.
- **Transfer:** Electrophoretically transfer proteins from the gel to a PVDF or nitrocellulose membrane.
- **Block and Probe:**
 - Block the membrane with 5% BSA or non-fat milk.
 - Incubate with a primary phospho-specific antibody against STAT1 (Ser727).
 - Wash and incubate with an HRP-conjugated secondary antibody.
- **Detect and Re-probe:**
 - Develop the blot using a chemiluminescent substrate.
 - To control for loading, strip the membrane and re-probe with a **pan-STAT1** antibody that recognizes total STAT1 protein regardless of phosphorylation state [6].

The following diagram outlines the core workflow for processing samples and detecting phosphorylation.



[Click to download full resolution via product page](#)

Critical Considerations for the Assay

- **Biomarker Specificity:** The reduction of STAT1 Ser727 phosphorylation serves as a robust **pharmacodynamic biomarker** for CDK8/19 inhibition by **CCT251545**. Its decrease confirms on-target engagement in your cellular system [1].
- **Controls are Essential:** Always include a vehicle control and, if possible, a known positive control. For normalization, parallel detection of **total STAT1** is mandatory to account for variations in protein loading and expression [6] [5].
- **Compound Handling:** **CCT251545** has good solubility in DMSO for mM stock solutions. For *in vivo* studies, it is orally bioavailable and has demonstrated efficacy in tumor xenograft models [2] [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A selective chemical probe for exploring the role of CDK8 and CDK19... [pubmed.ncbi.nlm.nih.gov]
2. CCT251545 | Wnt/beta-catenin inhibitor | Mechanism [selleckchem.com]
3. 5bnj - CDK8/CYCC IN COMPLEX WITH 8-{3-Chloro-5-[4-(1 ... [pdbj.org]
4. | CAS:1661839-45-7 | Orally... | Manufacturer BioCrick CCT 251545 [biocrick.com]
5. 7TM Phosphorylation Assay Protocol [7tmantibodies.com]
6. Methods for Detecting Protein Phosphorylation [rndsystems.com]
7. Phospho-Stat1 (pSer 727) and pan-Stat1 ELISA Kit [sigmaaldrich.com]

To cite this document: Smolecule. [CCT251545 STAT1SER727 phosphorylation assay]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b522971#cct251545-stat1ser727-phosphorylation-assay>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com